

Application Notes: Silver Iodide in Cloud Seeding for Precipitation Enhancement

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Silver(I)iodide

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1.0 Introduction

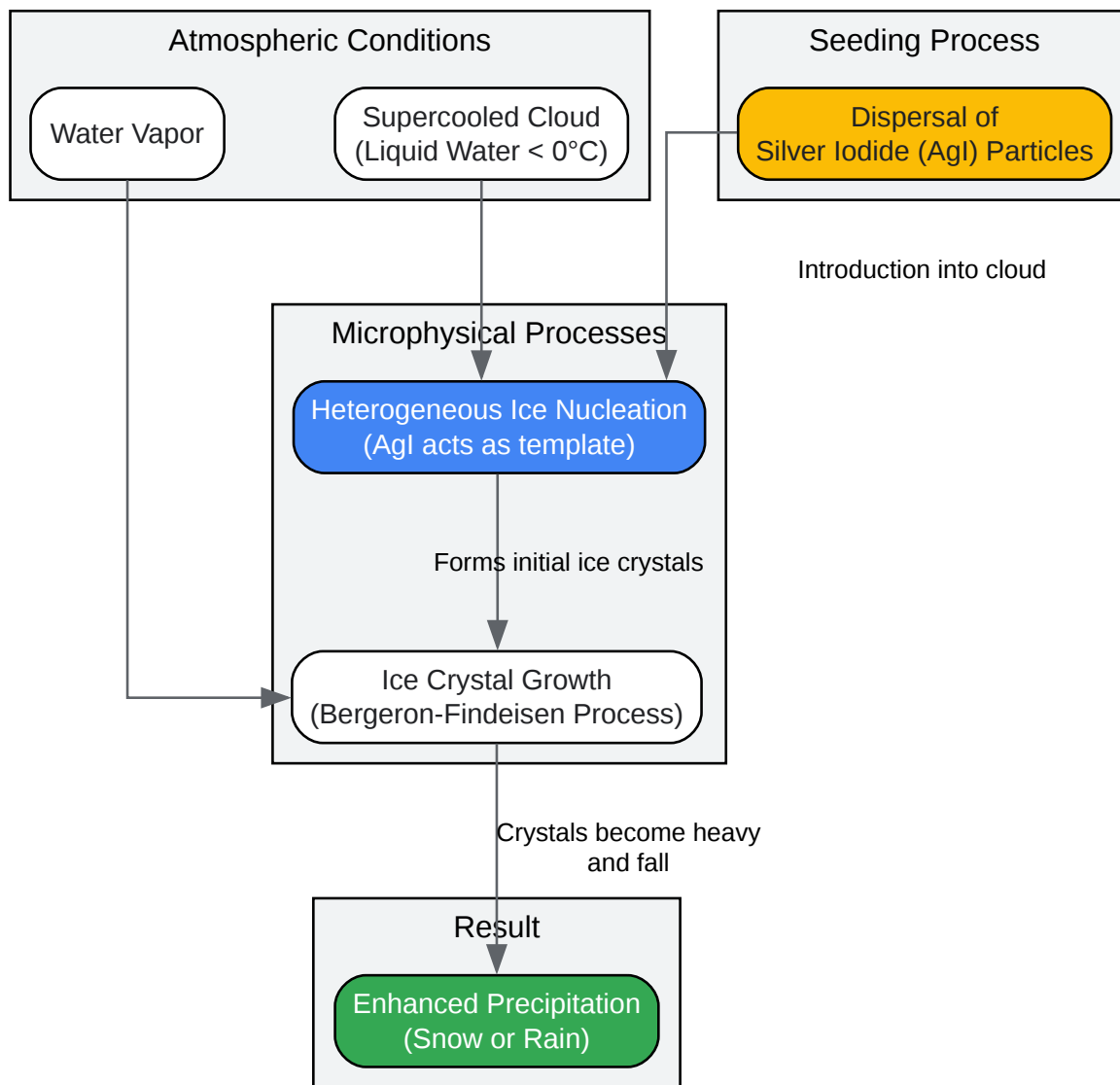
Cloud seeding is a weather modification technique designed to enhance a cloud's ability to produce precipitation.^[1] The primary method for seeding cold clouds, particularly winter orographic (mountain-induced) clouds, involves introducing an artificial ice-nucleating agent to stimulate the formation of ice crystals.^{[2][3]} Silver iodide (AgI) is the most commonly used seeding agent due to its crystallographic similarity to natural ice.^{[4][5]} This document provides detailed application notes and protocols for researchers and scientists on the use of silver iodide for precipitation enhancement.

2.0 Principle of Action: Heterogeneous Ice Nucleation

In many clouds, pure water droplets can remain in a liquid state at temperatures well below the freezing point, a state known as "supercooled."^[3] For precipitation to form efficiently in these clouds, ice crystals must first be created. Silver iodide particles act as highly effective ice-nucleating particles (INPs), providing a template for ice crystal formation at warmer temperatures (typically -6°C and colder) than would occur naturally.^{[5][6]}

The hexagonal crystal structure of silver iodide is very similar to that of ice, which allows it to serve as a template for heterogeneous ice nucleation.^{[5][7]} Once introduced into a cloud containing supercooled liquid water, AgI particles initiate the freezing process.^[4] These newly formed ice crystals then grow rapidly by drawing water vapor from the surrounding supercooled droplets, a process known as the Bergeron-Findeisen process.^{[3][4]} As the ice crystals grow, they become heavy enough to fall from the cloud, precipitating as snow or, if they melt on their

way down, as rain.[1] This process essentially makes the cloud more efficient at converting its water content into precipitation.[4]



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Mechanism of silver iodide-induced precipitation.

Quantitative Data

The effectiveness and environmental impact of silver iodide cloud seeding have been quantified in numerous studies. The following tables summarize key findings.

Table 1: Reported Precipitation Enhancement

Study / Program	Location	Reported Precipitation Increase	Notes
Various Long-Term Projects	Mountains of Nevada & other areas	10% or more per year	Based on long-term operational data. [1] [8]
SNOWIE Project	Idaho, USA	Snowfall rates enhanced by 0.4 to 1.2 mm/h	Unambiguous evidence of seeding producing winter precipitation. [4] [9]
Various Studies (Review)	Multiple	0% to 20%	Effectiveness is difficult to evaluate and varies by conditions. [10]

| West Texas Program | Texas, USA | ~15% annually | Operational program for rain enhancement.[\[11\]](#) |

Table 2: Environmental Silver Concentrations

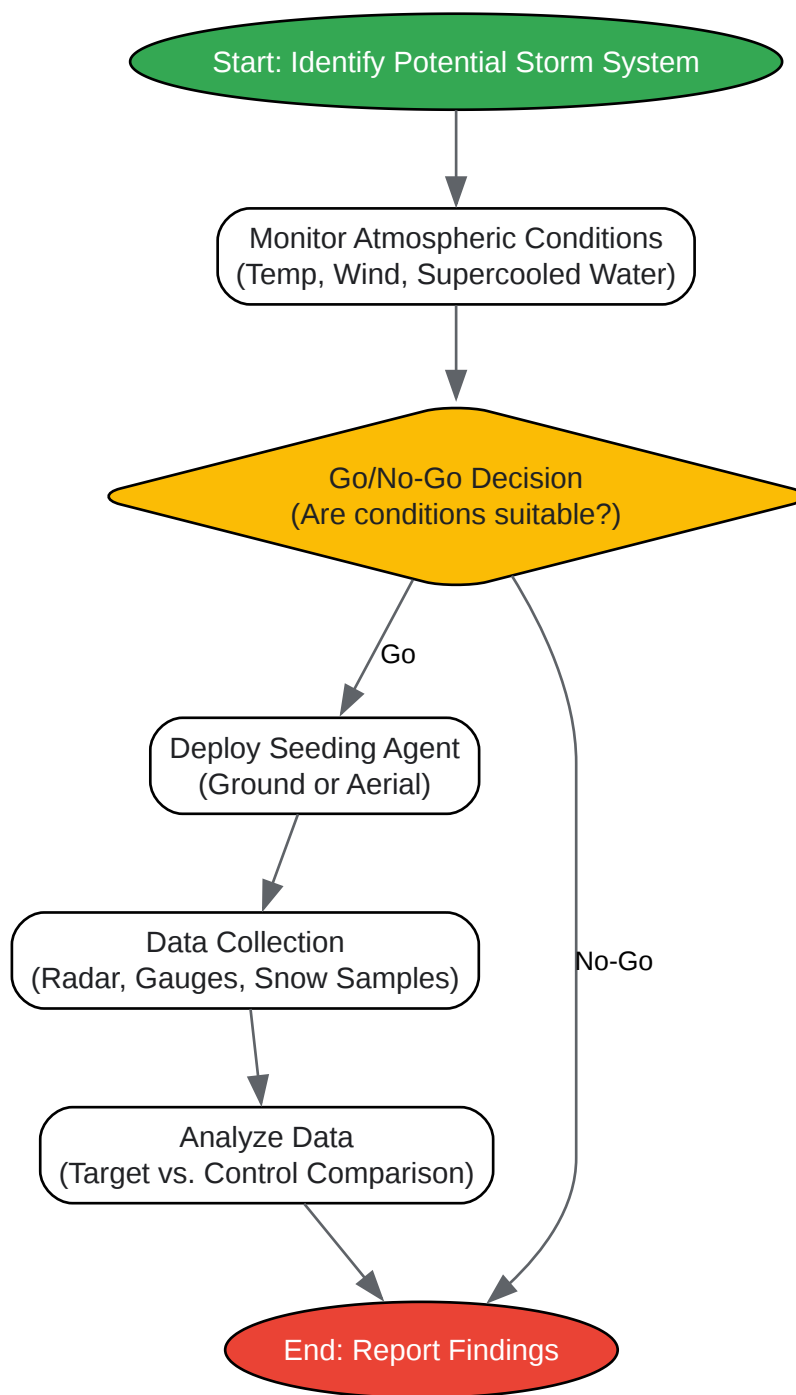
Sample Type	Location Context	Measured Silver (Ag) Concentration	Natural Background Level
Snowpack	Seeding target areas	4 - 20 x 10 ⁻¹² g/g (parts per trillion)	Varies, but measured levels are close to background.
Precipitation (Seeded)	Seeded Storms	0.01 to 0.3 µg/L	0.0 to 0.02 x 10 ⁻³ µg/L (unseeded).
Soil	Areas with repeated seeding	Remained within natural background levels	0.05–0.2 ppm. [12]

| Water (Maximum Theoretical) | In contact with AgI particles | < 0.984 µg/L | N/A |

Note: Multiple ecological studies have concluded that at current operational levels, silver iodide does not pose a significant environmental or health risk due to the low concentrations used and the low bioavailability of AgI.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Experimental Protocols

Successful cloud seeding requires careful planning, execution, and evaluation. The general workflow involves identifying suitable conditions, deploying the seeding agent, and measuring the effects.



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General experimental workflow for a cloud seeding operation.

Protocol 1: Ground-Based Seeding Operation

Objective: To enhance winter orographic precipitation over a defined target area (e.g., a mountain range).

Materials:

- Remote-controlled ground-based generators.
- Solution of silver iodide in acetone.
- Weather monitoring instrumentation (weather stations, radar).
- Communication systems for remote operation.

Methodology:

- Site Selection: Strategically place generators in locations where prevailing winds will carry the AgI plume up and over the target mountain barrier during a storm.[4][6]
- Condition Monitoring: Continuously monitor incoming storm systems for conditions suitable for seeding.[4] Key parameters include:
 - Cloud temperatures between -6°C and -20°C.[6][15]
 - Presence of supercooled liquid water.[3]
 - Wind direction and speed that ensures transport of the seeding agent to the target area.[4]
- Generator Activation: When suitable conditions are confirmed, remotely activate the ground generators. The generators burn the AgI-acetone solution, releasing microscopic AgI particles into the atmosphere.[1][4] The typical release rate is 5-25 grams of silver iodide per hour per generator.[14]
- Dispersion: The updrafts created by the mountain terrain lift the AgI plume into the supercooled layers of the storm cloud.[4]
- Operation Duration: Continue seeding operations only while favorable storm conditions persist over the target area.
- Shutdown: Remotely deactivate generators once the storm system no longer meets the criteria for effective seeding.

Protocol 2: Aerial Seeding Operation

Objective: To directly seed clouds for precipitation enhancement, suitable for various cloud types including cumulus clouds.

Materials:

- Aircraft equipped with seeding equipment (e.g., flare racks).
- Ejectable or burn-in-place pyrotechnic flares containing silver iodide.[4]
- Onboard weather radar and instrumentation.
- Air-to-ground communication systems.

Methodology:

- Flight Planning: Based on weather forecasts and radar data, identify a suitable storm cell or cloud system. Plan a flight path that intercepts the target cloud at the appropriate altitude and temperature level.
- Pre-Flight Checks: Ensure all seeding equipment is functional and safety checks are complete.
- Cloud Penetration/Seeding Run: The aircraft flies either directly through the cloud or just above it.[4] The ideal seeding location is typically in the cloud's updraft region where supercooled water content is high.
- Agent Dispersal:
 - Burn-In-Place (BIP) Flares: For direct injection, the aircraft flies through the cloud and ignites BIP flares mounted on the wings.[4]
 - Ejectable Flares: For seeding from above, the aircraft flies over the cloud top and releases ejectable flares that fall into the cloud, burning and dispersing AgI as they descend.[4]
- Monitoring and Adjustment: Use onboard instrumentation to monitor cloud properties and adjust the flight path and seeding rate as necessary.

- Post-Flight Debrief: Record all operational data, including flight path, altitudes, temperatures, and amount of seeding agent used.

Protocol 3: Evaluation of Precipitation Enhancement

Objective: To statistically and physically evaluate the effect of a cloud seeding operation.

Materials:

- Weather radar (e.g., X-band, polarimetric).[\[4\]](#)[\[15\]](#)
- Network of precipitation gauges (rain/snow).
- Snow sampling equipment for chemical analysis.
- Atmospheric models for simulation.

Methodology:

- Target and Control Method (Statistical):
 - Define a "target" area where seeding is expected to have an effect and one or more nearby "control" areas with similar geography and climate that will not be seeded.[\[4\]](#)
 - Develop a regression relationship between precipitation in the target and control areas using historical, non-seeded data.[\[16\]](#)
 - During seeded periods, measure precipitation in both areas. Compare the observed precipitation in the target area to the amount predicted by the regression equation. The difference is assumed to be the result of seeding.[\[4\]](#)[\[16\]](#)
- Radar-Based Evaluation (Physical):
 - Use high-resolution weather radar to monitor the cloud system before, during, and after seeding.
 - Look for unambiguous signatures of seeding, such as distinct plumes of ice particles originating from the seeding location and corresponding increases in radar reflectivity (10-

30 dBZ).[4][15]

- Track the seeded plume as it moves and precipitates over the target area. The SNOWIE project was a key example of this method.[4]
- Trace Chemical Analysis (Physical):
 - Collect snow samples from the target area after a seeding event.
 - Analyze the samples for silver content.[8] The presence of silver above background levels provides physical evidence that the seeding agent was incorporated into the ice crystals and deposited as precipitation.[8]
- Model Simulation:
 - Use numerical weather models (e.g., WRF) to simulate the storm event with and without the introduction of the seeding agent.[9]
 - Compare the modeled precipitation output from the seeded and unseeded simulations to estimate the effect.[2][9]

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- To cite this document: BenchChem. [Application Notes: Silver Iodide in Cloud Seeding for Precipitation Enhancement]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203110#silver-iodide-in-cloud-seeding-for-precipitation-enhancement]

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